

Application Notes and Protocols for Pericosine A in Cancer Research

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Compound of Interest

Compound Name: *Pericosine A*

Cat. No.: *B15585662*

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Introduction

Pericosine A, a marine-derived natural product, has demonstrated significant potential as an anticancer agent.^{[1][2]} This document provides detailed application notes and protocols for utilizing **Pericosine A** in cancer research, with a focus on sensitive cell lines. **Pericosine A** exerts its cytotoxic effects through a multi-targeted approach, primarily by inhibiting Epidermal Growth Factor Receptor (EGFR) tyrosine kinase and Topoisomerase II.^{[1][3][4]} This dual mechanism of action makes it a compound of interest for cancers reliant on these pathways for growth and survival.

Data Presentation

While **Pericosine A** has shown selective cytotoxicity against a range of cancer cell lines, including breast, glioblastoma, and leukemia, specific IC₅₀ values are not widely available in the public domain. However, the effective dose 50 (ED₅₀) for the P388 murine leukemia cell line has been reported. Researchers are encouraged to perform dose-response studies to determine the precise IC₅₀ values for their specific cell lines of interest.

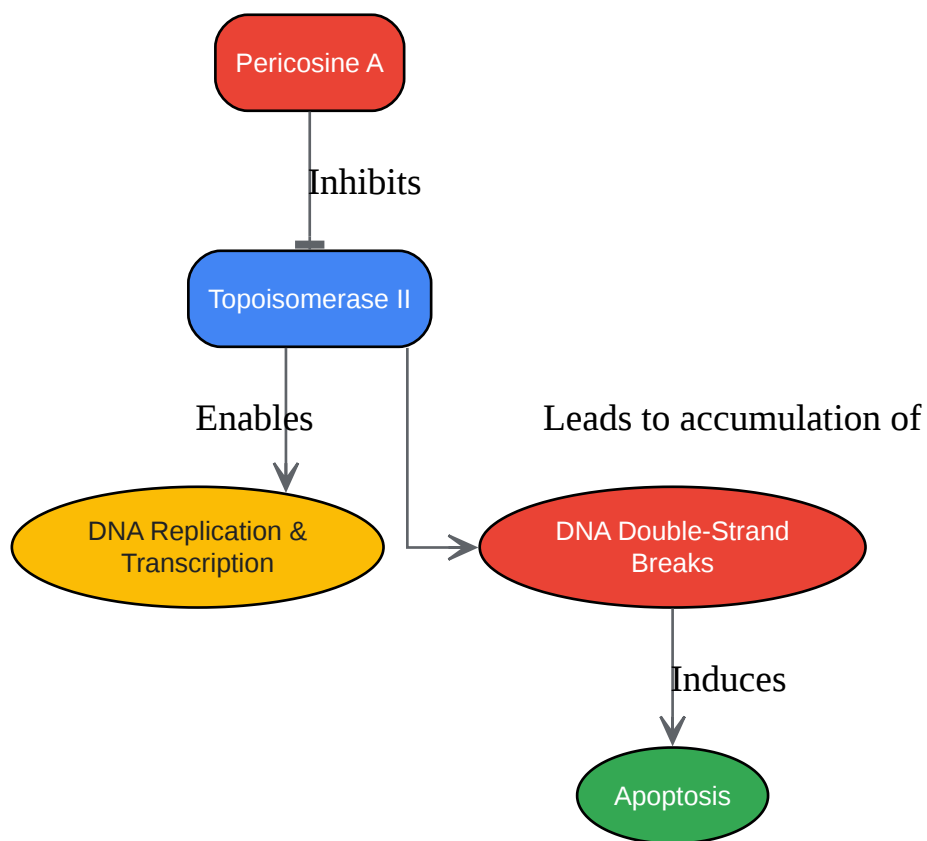
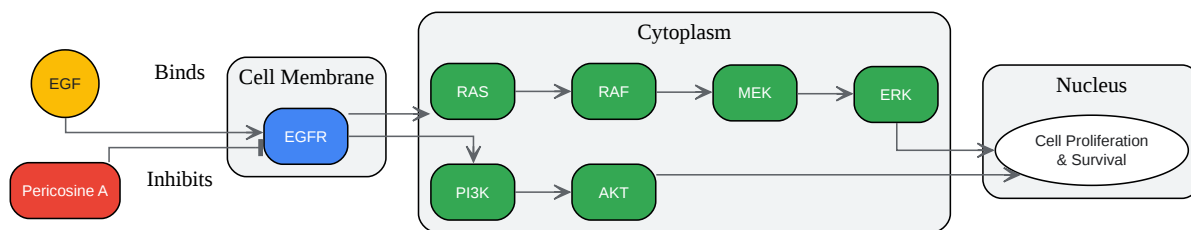
Cell Line	Cancer Type	Potency (ED50 in $\mu\text{g/mL}$)	Reference
P388	Murine Lymphocytic Leukemia	0.1	[5]
Breast Cancer Cell Lines (e.g., MCF-7, MDA-MB-231)	Breast Adenocarcinoma	Sensitive (IC50 to be determined)	[1]
Glioblastoma Cell Lines (e.g., U87MG, T98G)	Glioblastoma	Sensitive (IC50 to be determined)	[1]
L1210	Murine Lymphocytic Leukemia	Moderately Sensitive (IC50 to be determined)	[2]
HL-60	Human Promyelocytic Leukemia	Moderately Sensitive (IC50 to be determined)	[2]

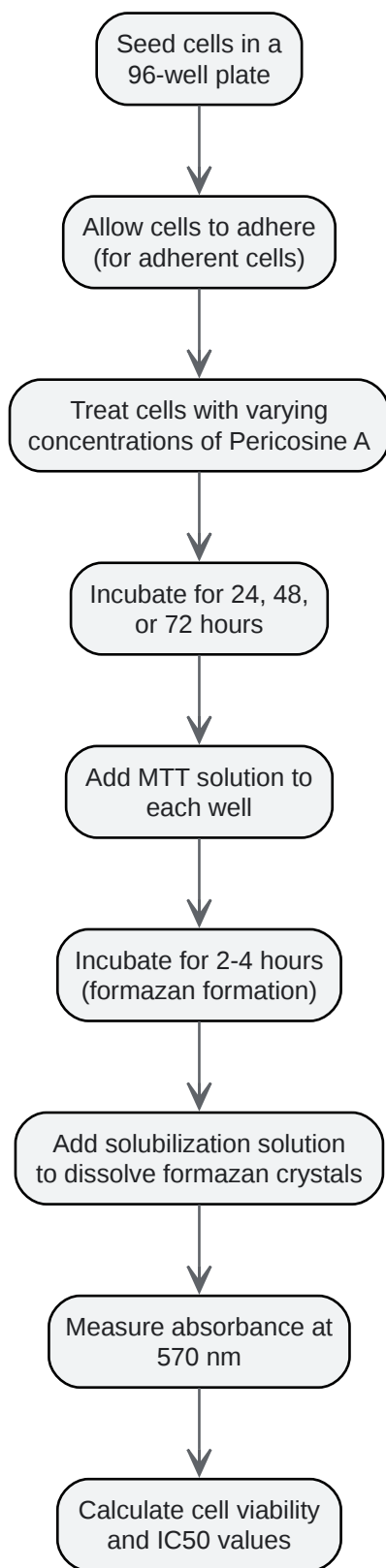
Mechanism of Action: Signaling Pathways

Pericosine A's anticancer activity stems from its ability to interfere with two critical signaling pathways in cancer cells: the EGFR signaling cascade and the function of Topoisomerase II.

EGFR Signaling Pathway Inhibition

The Epidermal Growth Factor Receptor (EGFR) is a receptor tyrosine kinase that, upon activation by its ligands (like EGF), triggers downstream signaling pathways such as the RAS-RAF-MEK-ERK (MAPK) and PI3K-AKT pathways. These pathways are crucial for regulating cell proliferation, survival, and differentiation. In many cancers, EGFR is overexpressed or mutated, leading to uncontrolled cell growth. **Pericosine A** inhibits the tyrosine kinase activity of EGFR, thereby blocking these downstream signals and inhibiting cancer cell proliferation.[1]
[3]





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References

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